

Technical Guide: Commercial Sourcing and Application of Boc-D-Asn-ONp

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Compound of Interest

Compound Name: *Boc-D-Asn-ONp*

Cat. No.: *B12812315*

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Executive Summary

Boc-D-Asn-ONp (N-

-t-Butyloxycarbonyl-D-asparagine

-nitrophenyl ester) is a specialized, pre-activated amino acid derivative used primarily in the synthesis of protease-resistant peptidomimetics and D-amino acid scanning. Unlike standard free acids (Boc-D-Asn-OH), the

-nitrophenyl (ONp) ester allows for amide bond formation without the addition of in-situ coupling reagents (like DCC or DIC), significantly reducing the risk of side reactions such as asparagine dehydration (nitrile formation).

This guide provides a technical breakdown of commercial availability, pricing structures, and validated experimental protocols for integrating this reagent into solid-phase (SPPS) and solution-phase peptide synthesis.

Chemical Profile & Specifications

To ensure procurement accuracy, verify the following chemical identifiers. Note that the D-isomer (CAS 104199-82-8) is distinct from the common L-isomer (CAS 4587-33-1).

Property	Specification
Chemical Name	Boc-D-Asn-ONp
IUPAC Name	(4-nitrophenyl) (2R)-4-amino-2-[(2-methylpropan-2-yl)oxycarbonylamino]-4-oxobutanoate
CAS Number	104199-82-8 (D-isomer)
Molecular Formula	
Molecular Weight	353.33 g/mol
Appearance	White to pale yellow crystalline powder
Solubility	Soluble in DMF, DMSO, Ethyl Acetate; slightly soluble in DCM.
Optical Rotation	specific to D-isomer (typically positive in DMF, verify CoA)

Commercial Supply Chain & Pricing Analysis[1]

Boc-D-Asn-ONp is a Tier 3 (Specialty) Reagent. Unlike commodity Fmoc-L-amino acids, it is not always in stock at major bulk distributors. Procurement often requires engaging with specialized chiral chemistry vendors.

Supplier Landscape

The market is divided into Stock Vendors (immediate shipment, higher price) and Custom Synthesis Houses (lead time 2-4 weeks, lower bulk price).

Supplier Category	Representative Vendors	Availability Status	Typical Purity
Global Catalogs	CymitQuimica, Bio-RDF, Iris Biotech	In-Stock (Gram scale)	>98% (HPLC)
Bulk/Synthesis	Taizhou Zhenyu, Watson International	Bulk Inquiry (kg scale)	>98%
Major Distributors	Sigma-Aldrich, Bachem	Often "Inquire" or Custom	>99%

Pricing Structure (Q1 2026 Estimates)

Pricing is highly sensitive to the D-stereochemistry. Expect a 300-500% premium over the L-isomer.

Pack Size	Estimated Price Range (USD)	Cost Efficiency	Notes
1 g	\$60 - \$90	Low	R&D Screening / Test Scale
5 g	\$130 - \$180	Medium	Small Library Synthesis
25 g	\$300 - \$450	High	Pilot Scale Production
100 g+	Custom Quote	Optimal	Requires 3-4 week lead time

Procurement Tip: Always request a Chiral HPLC trace with the Certificate of Analysis (CoA). D-amino acids are prone to trace L-isomer contamination during manufacturing, which can ruin downstream biological assays.

Technical Deep Dive: The ONp Advantage

Why use the

-nitrophenyl ester (ONp) instead of the cheaper free acid?

Mechanism of Action

The ONp group is an electron-withdrawing leaving group. It activates the carbonyl carbon, making it susceptible to nucleophilic attack by the amine of the growing peptide chain.

- Selectivity: ONp esters are less reactive than OSu (N-hydroxysuccinimide) esters but more stable. This "tuned" reactivity is crucial for Asparagine.
- Side-Reaction Suppression: Direct coupling of Boc-Asn-OH using carbodiimides (DCC/DIC) often dehydrates the side-chain amide (

) into a nitrile (

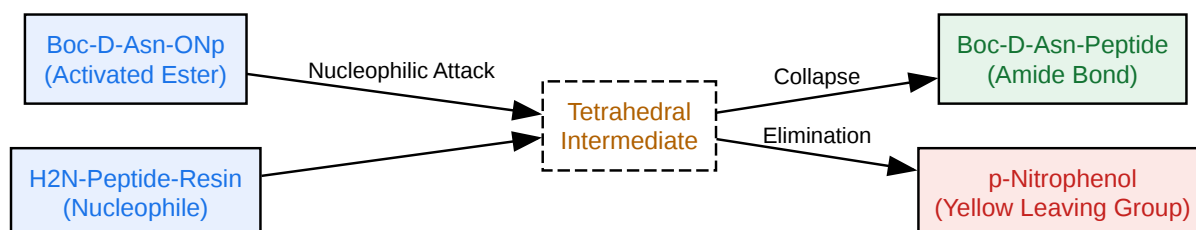
), forming

-cyanoalanine. The pre-activated ONp ester avoids the need for carbodiimides entirely, preserving the side chain.

Reaction Pathway Diagram

The following diagram illustrates the aminolysis pathway, highlighting the release of the chromogenic byproduct

-nitrophenol.



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Figure 1: Aminolysis mechanism of **Boc-D-Asn-ONp**. The release of p-nitrophenol provides a visual color change (yellow) indicating reaction progress.

Experimental Protocol: Solid-Phase Coupling

Context: This protocol assumes a standard Boc-SPPS workflow on MBHA or PAM resin.

Safety:

-Nitrophenol is toxic and stains skin yellow. Wear double nitrile gloves.

Reagents Preparation[2]

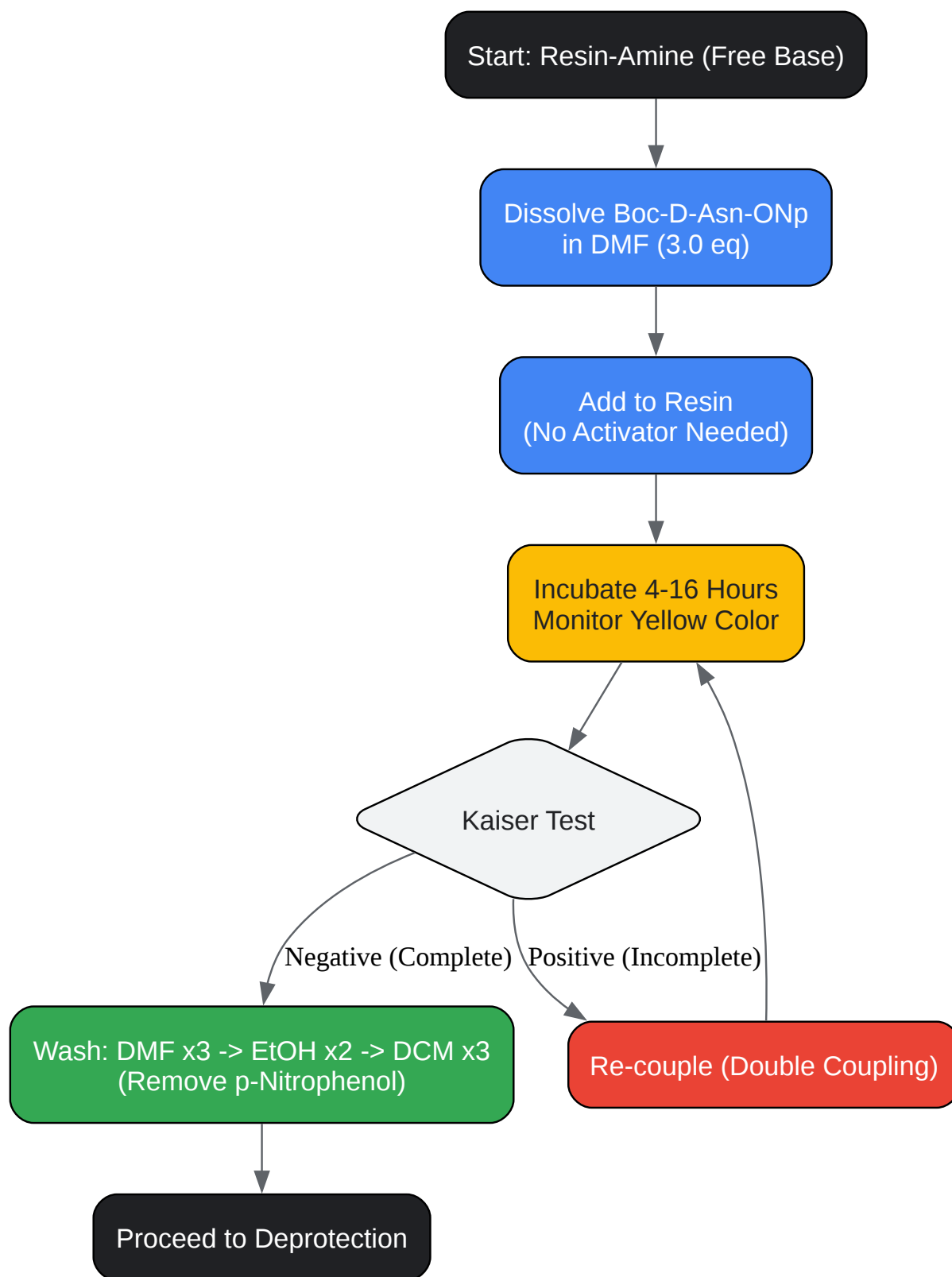
- Reagent A (Amino Acid): Dissolve **Boc-D-Asn-ONp** (3.0 equivalents relative to resin loading) in minimum DMF.
 - Note: If solubility is poor, add a small amount of DMSO, but avoid heating above 40°C to prevent decomposition.
- Catalyst (Optional): HOBt (1.0 eq) can be added to accelerate the reaction, though ONp esters react without it.

Coupling Workflow[3]

- Resin Preparation: Swell resin in DCM; neutralize TFA salts with 10% DIEA/DCM if necessary. Wash thoroughly with DMF.[1]
- Addition: Add the dissolved **Boc-D-Asn-ONp** solution to the resin.
- Reaction: Shake at room temperature.
 - Visual Cue: The solution will turn bright yellow as -nitrophenol is released.
- Monitoring:
 - Time: ONp esters react slowly (4–16 hours).
 - Test: Perform a Kaiser Test (ninhydrin). If positive (blue beads) after 6 hours, re-couple.

- Workup (Critical):
 - Drain the yellow solution.
 - Wash resin: DMF (3x), Ethanol (2x), DCM (3x).
 - Why Ethanol? It is highly effective at solubilizing and removing the residual
-nitrophenol adhering to the resin matrix.

Workflow Diagram



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Figure 2: Step-by-step coupling workflow for **Boc-D-Asn-ONp** in solid-phase peptide synthesis.

Quality Control & Storage

Storage Stability[4]

- Condition: Store at -20°C.
- Moisture Sensitivity: High. The ester hydrolyzes in the presence of moisture to release -nitrophenol.
- Indicator: If the white powder turns yellow in the bottle, significant hydrolysis has occurred. Do not use.

Analytical Verification

Upon receipt, verify the identity and purity:

- HPLC: C18 column, Acetonitrile/Water gradient. Look for the main peak and quantify free -nitrophenol (impurity).
- Chiral HPLC: Essential to confirm D-configuration (e.g., Chiralpak AD-H column).
- Mass Spec (ESI): Confirm

References

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